

In-Depth Technical Guide: 4-(2-Methoxyphenyl)-3-thiosemicarbazide (CAS 40207-02-1)

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Compound of Interest

Compound Name: 4-(2-Methoxyphenyl)-3-thiosemicarbazide

Cat. No.: B1331344

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological significance of **4-(2-methoxyphenyl)-3-thiosemicarbazide**, identified by CAS number 40207-02-1. This document is intended to serve as a valuable resource for professionals in research and drug development.

Core Chemical and Physical Properties

4-(2-Methoxyphenyl)-3-thiosemicarbazide is an aryl thiourea compound. A summary of its key physical and chemical properties is presented in the table below for easy reference. While a specific boiling point and density for this compound are not readily available in the literature, some computational predictions and data for structurally similar compounds are included for context.

Property	Value	Source
CAS Number	40207-02-1	N/A
IUPAC Name	N-(2-methoxyphenyl)hydrazinecarbothioamide	[1]
Synonyms	4-(o-Anisyl)-3-thiosemicarbazide, 2-Methoxyphenylthiosemicarbazide, N-(2-Methoxyphenyl)hydrazine-1-carbothioamide	N/A
Molecular Formula	C ₈ H ₁₁ N ₃ OS	[1] [2]
Molecular Weight	197.26 g/mol	[1] [2]
Appearance	Solid	[1]
Melting Point	151 °C	N/A
Boiling Point	Not available	N/A
Density	Not available	N/A
pKa (Predicted)	10.36 ± 0.70	[3]
Storage Temperature	2-8°C, keep in a dark place, sealed in dry	[1]

Synthesis and Characterization

While a specific, detailed experimental protocol for the synthesis of **4-(2-methoxyphenyl)-3-thiosemicarbazide** is not extensively documented in publicly available literature, a general and well-established method for the preparation of 4-substituted thiosemicarbazides can be applied. This involves the nucleophilic addition of a hydrazine derivative to an isothiocyanate.

General Experimental Protocol: Synthesis of 4-Arylthiosemicarbazides

This protocol is a representative guide based on the synthesis of structurally related aryl thiosemicarbazides.^[4] Researchers should optimize the specific conditions for their needs.

Materials:

- 2-Methoxyphenyl isothiocyanate
- Hydrazine hydrate
- Absolute Ethanol
- Deionized water

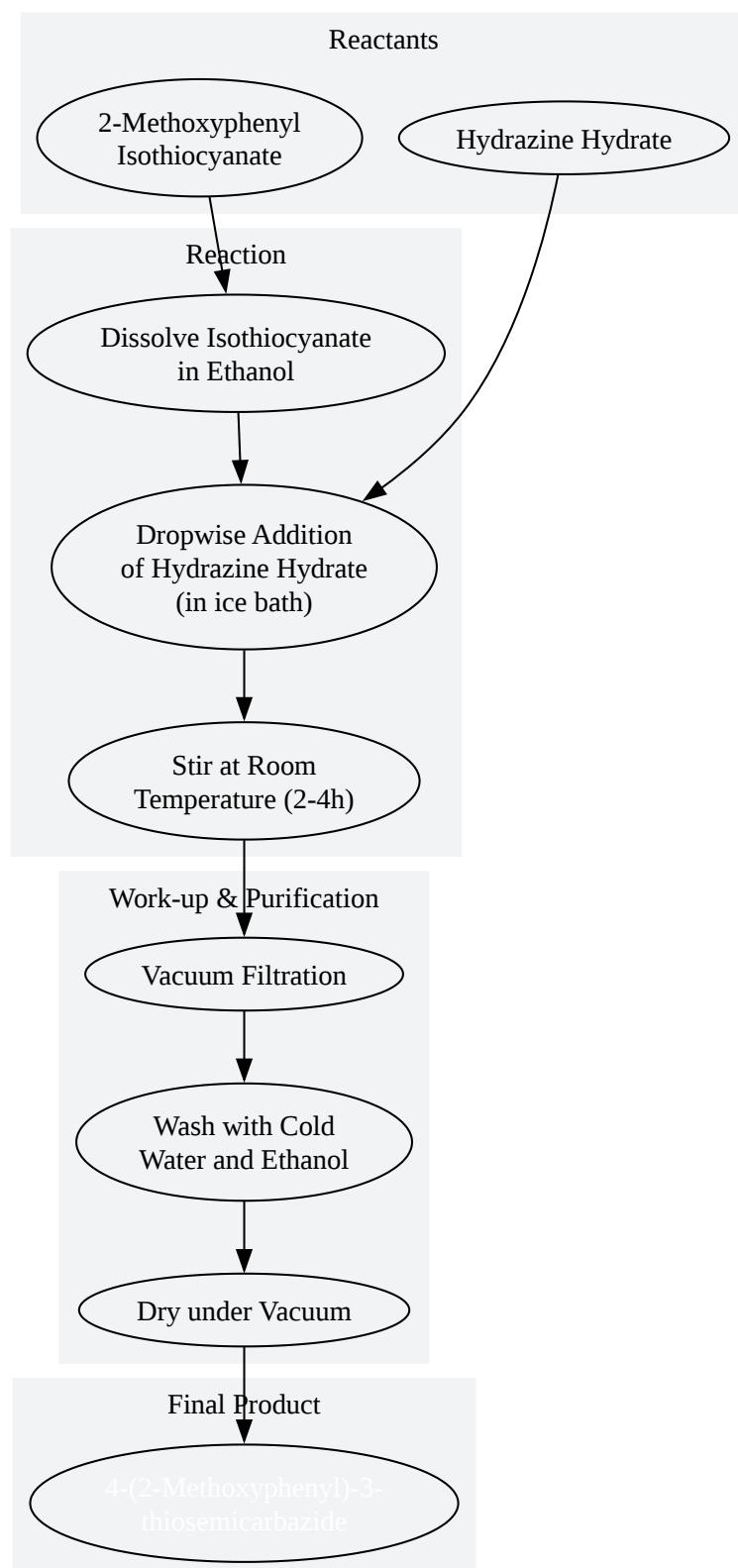
Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, dissolve 2-methoxyphenyl isothiocyanate (1.0 equivalent) in absolute ethanol.
- Cool the solution in an ice bath.
- To the cooled and stirring solution, add hydrazine hydrate (1.1 equivalents) dropwise.
- After the addition is complete, allow the reaction mixture to stir at room temperature for 2-4 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, the precipitated product is collected by vacuum filtration.
- Wash the solid product with cold deionized water and then with a small amount of cold ethanol.
- Dry the purified **4-(2-methoxyphenyl)-3-thiosemicarbazide** under vacuum.

Characterization

The synthesized compound should be characterized using standard analytical techniques to confirm its identity and purity.

- Melting Point: Determined using a calibrated melting point apparatus.
- Fourier-Transform Infrared (FTIR) Spectroscopy: To identify characteristic functional groups. Key vibrational bands would include N-H stretching, C=S stretching, and aromatic C-H stretching.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra recorded in a suitable deuterated solvent (e.g., DMSO-d₆) are essential to elucidate the chemical structure.
- Mass Spectrometry (MS): To confirm the molecular weight of the synthesized compound.

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Caption: General biological activities of the thiosemicarbazide scaffold.

Suppliers

4-(2-Methoxyphenyl)-3-thiosemicarbazide is available from several chemical suppliers for research purposes. A non-exhaustive list of suppliers is provided below. Purity and available quantities may vary.

- Sigma-Aldrich [1]* Santa Cruz Biotechnology [2]* Biosynth [5]* Apollo Scientific [6]* Xiamen Equation Chemical Co., Ltd. [7]

Conclusion

4-(2-Methoxyphenyl)-3-thiosemicarbazide is a readily accessible chemical building block with potential for further investigation in drug discovery and proteomics. While detailed biological data for this specific compound is currently sparse, the broader class of thiosemicarbazides demonstrates a wide range of promising biological activities. This technical guide provides a foundational understanding of its properties and a starting point for researchers interested in exploring its potential applications. Further studies are warranted to fully elucidate the biological activity and mechanism of action of this particular molecule.

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